

What are the properties of 3-(2,2,2-trifluoroethoxy)aniline?

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Compound of Interest

Compound Name: 3-(2,2,2-Trifluoroethoxy)aniline

Cat. No.: B172331

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Technical Guide: 3-(2,2,2-trifluoroethoxy)aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties of **3-(2,2,2-trifluoroethoxy)aniline**, a fluorinated aromatic amine of interest in medicinal chemistry and materials science. The inclusion of the trifluoroethoxy group can impart unique physicochemical properties to parent molecules, including enhanced lipophilicity and metabolic stability, making it a valuable building block in the design of novel compounds.^{[1][2]}

Core Properties and Safety Information

While specific experimental data for **3-(2,2,2-trifluoroethoxy)aniline** is limited in publicly available literature, the following tables summarize its key identifiers, reported physical characteristics, and safety data.

Chemical and Physical Properties

Property	Value	Source
IUPAC Name	3-(2,2,2-trifluoroethoxy)aniline	
CAS Number	123207-61-4	
Molecular Formula	C ₈ H ₈ F ₃ NO	[3]
Molecular Weight	191.15 g/mol	[3]
Monoisotopic Mass	191.0558 Da	[3]
Physical Form	Solid	
Appearance	White to light gray to light yellow powder/crystal (projected) ¹	[4]
Melting Point	49 - 53 °C (projected) ¹	[4]
InChI	1S/C8H8F3NO/c9-8(10,11)5-13-7-3-1-2-6(12)4-7/h1-4H,5,12H2	
InChIKey	IJIAMVTVXHRYIT-UHFFFAOYSA-N	
SMILES	C1=CC(=CC(=C1)OCC(F)(F)F)N	[3]

¹Data for the related compound 2-(2,2,2-Trifluoroethoxy)aniline.

Safety and Hazard Information

Category	Information	Source
Signal Word	Warning	
Hazard Statements	H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	
Precautionary Statements	P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)	

Synthesis and Reactivity

General Synthetic Approach

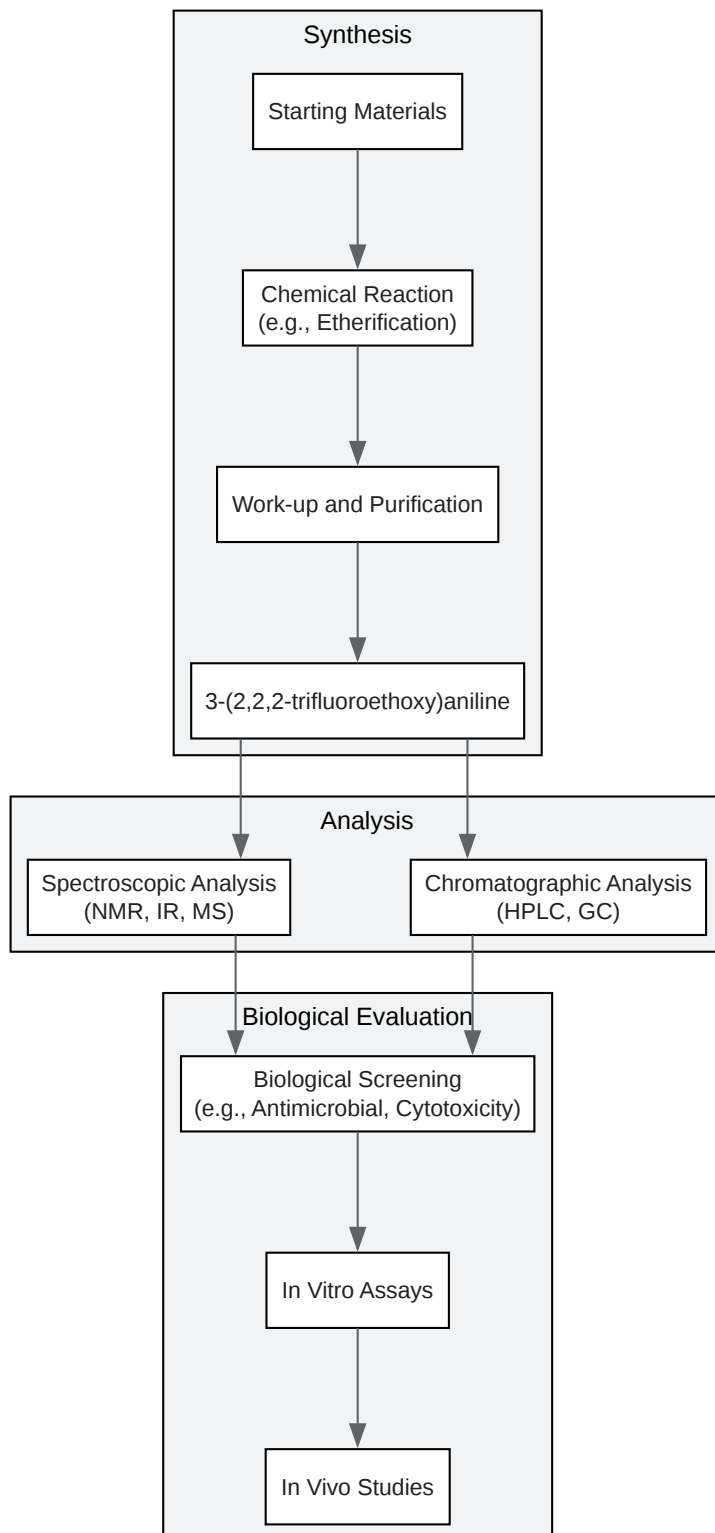
A specific, detailed experimental protocol for the synthesis of **3-(2,2,2-trifluoroethoxy)aniline** is not readily available in the cited literature. However, a plausible synthetic route can be inferred from the synthesis of structurally related compounds, such as 3-(2,2,2-trifluoroethoxy)-2-pyridinesulfonamide.[5] A common method for introducing a trifluoroethoxy group to an aromatic ring is through a nucleophilic aromatic substitution (S_NAr) reaction or by etherification of a phenol.

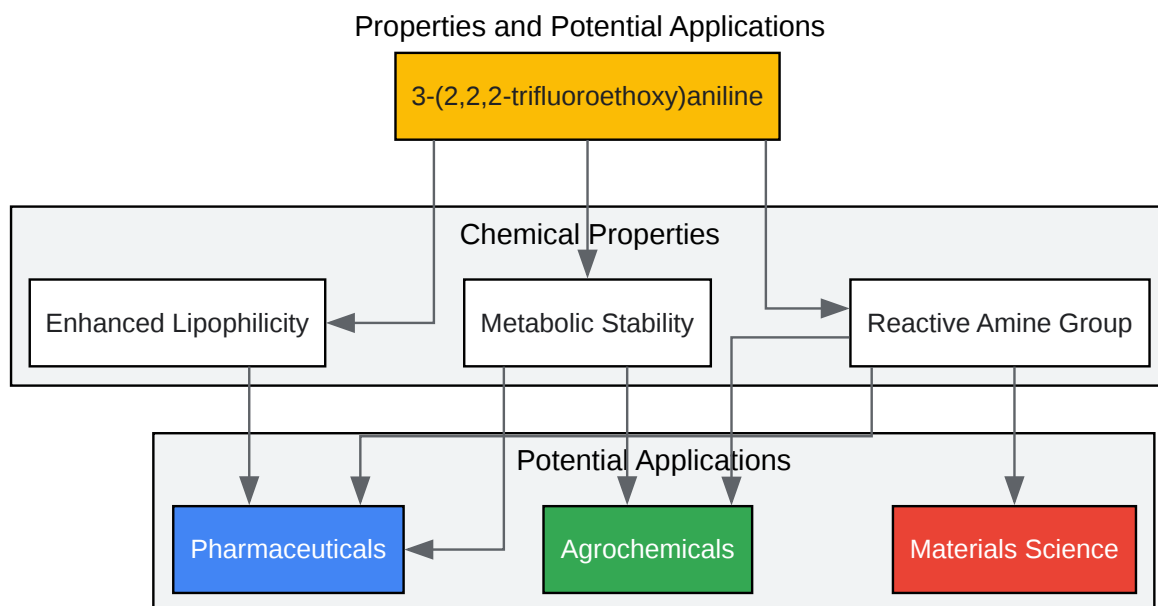
A potential synthetic pathway could involve the following steps:

- Nitration of a suitable benzene derivative to introduce a nitro group, which can later be reduced to the aniline.
- Etherification of a nitrophenol with a 2,2,2-trifluoroethylating agent.
- Reduction of the nitro group to the corresponding amine to yield the final product.

The following diagram illustrates a generalized workflow for the synthesis and evaluation of a chemical entity like **3-(2,2,2-trifluoroethoxy)aniline**.

General Workflow for Synthesis and Evaluation





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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